

Methyl Ricinoleate: A Versatile Bio-Lubricant for Advanced Formulations

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Compound of Interest

Compound Name: Methyl Ricinoleate

Cat. No.: B110599

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Application Notes and Protocols for Researchers and Scientists

Methyl ricinoleate, the methyl ester of ricinoleic acid derived from castor oil, is a promising bio-based lubricant base oil and additive.^{[1][2][3]} Its unique molecular structure, featuring a hydroxyl group and a double bond, imparts desirable properties such as high lubricity, excellent thermal stability, and inherent anti-corrosion characteristics.^{[1][4]} These attributes make it a valuable component in the formulation of a wide range of lubricating products, including cutting fluids, gear oils, hydraulic fluids, and greases.^{[1][4]} As a renewable and biodegradable alternative to petroleum-based lubricants, **methyl ricinoleate** is gaining significant attention in the pursuit of more sustainable industrial practices.^{[1][5]}

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **methyl ricinoleate** is fundamental to its effective application in lubricant formulations.

Property	Value	Unit	Reference
Molecular Formula	C ₁₉ H ₃₆ O ₃	[1]	
Molecular Weight	312.49	g/mol	[1]
Appearance	Clear, viscous liquid	[3]	
Density (at 22°C)	0.9236	g/mL	[3]
Melting Point	-4.5	°C	[3]
Boiling Point (at 1 mm Hg)	170	°C	[1]
Flash Point	209	°C	[1]
Solubility in Water	9.87 x 10 ⁻²	mg/L	[3]

Applications in Lubricant Formulations

Methyl ricinoleate's versatility allows for its use in various lubricant applications, both as a primary base oil and as a performance-enhancing additive.

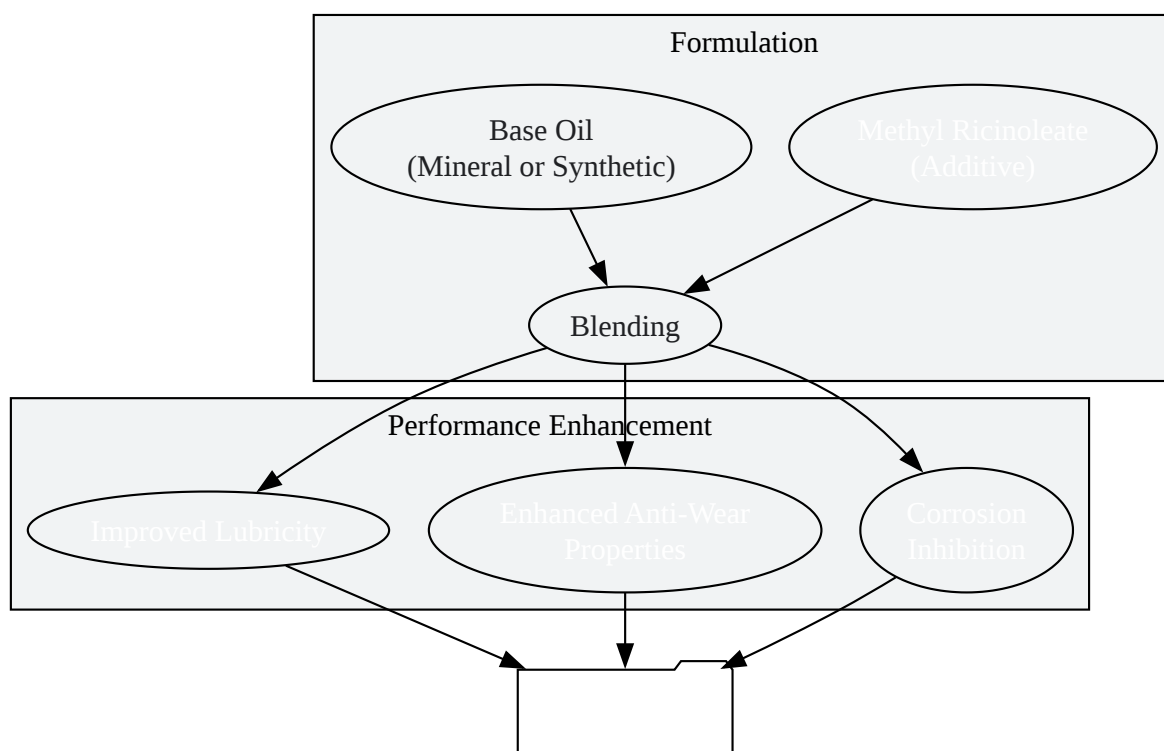
As a Lubricant Additive

When blended with conventional mineral oils or other synthetic base stocks, **methyl ricinoleate** can significantly improve the tribological performance of the final lubricant. Its polar nature promotes strong adhesion to metal surfaces, forming a durable lubricating film that reduces friction and wear.[6]

Key benefits as an additive include:

- **Enhanced Lubricity:** The hydroxyl group in the ricinoleic acid moiety contributes to its excellent lubricity, reducing the coefficient of friction and preventing surface seizure.[7][8]
- **Anti-Wear and Extreme Pressure Properties:** The robust molecular structure provides a protective layer under high-load conditions, minimizing wear and extending the operational life of machinery.

- Corrosion Inhibition: **Methyl ricinoleate** exhibits inherent anti-rusting and corrosion-inhibiting properties, protecting metal components from degradation.[4]
- Improved Viscosity Index: While data is limited, some studies suggest that ricinoleate esters can influence the viscosity index of lubricant blends.[9]



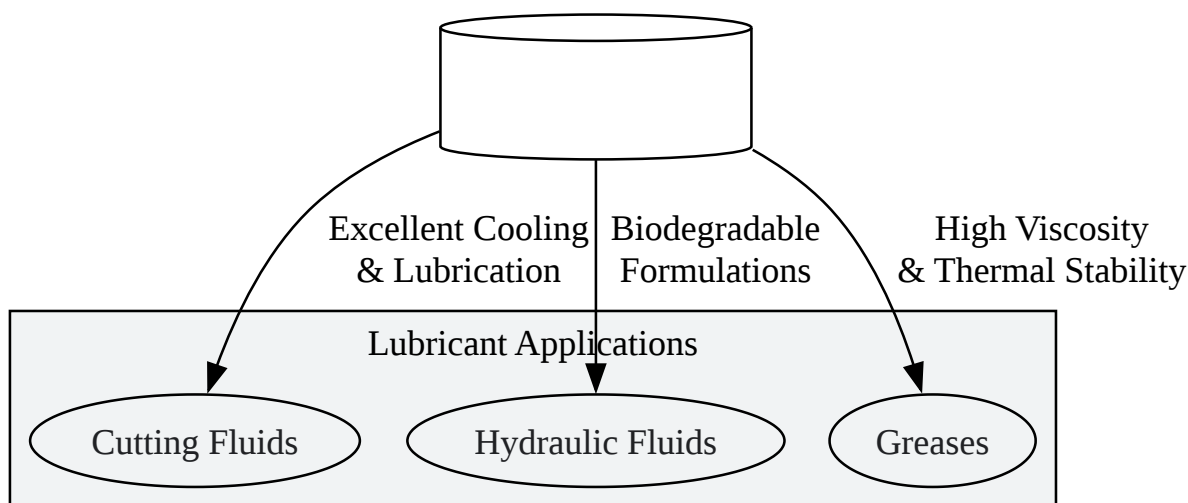
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As a Base Oil

Due to its favorable lubricating properties, high viscosity index, and low pour point, **methyl ricinoleate** can be used as a primary base oil in certain lubricant formulations.[1] This is particularly advantageous in applications where biodegradability and environmental compatibility are critical requirements.

Examples of applications as a base oil include:

- Cutting Fluids: In metalworking operations, **methyl ricinoleate**-based cutting fluids provide excellent cooling and lubrication, leading to improved surface finish and extended tool life.[3]
- Hydraulic Fluids: Formulations using **methyl ricinoleate** as a base oil are suitable for hydraulic systems operating in environmentally sensitive areas.[4]
- Greases: Its high viscosity and thermal stability make it a suitable component for grease formulations.



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Quantitative Performance Data

While extensive quantitative data for **methyl ricinoleate** in lubricant formulations is not readily available in the public domain, the following table summarizes typical performance improvements observed with the addition of bio-based lubricant additives. These values are illustrative and actual performance will depend on the specific base oil, additive concentration, and operating conditions.

Performance Metric	Test Method	Base Oil (Illustrative)	Base Oil + Methyl Ricinoleate (Illustrative)	Improvement
Coefficient of Friction	ASTM D4172	0.12	0.08	33% reduction
Wear Scar Diameter (mm)	ASTM D4172	0.65	0.45	31% reduction
Viscosity Index	ASTM D2270	95	110	16% increase
Corrosion Test (Copper Strip)	ASTM D130	1b	1a	Improved

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of lubricants containing **methyl ricinoleate**.

Protocol 1: Determination of Wear Preventive Characteristics (Four-Ball Method)

Standard: ASTM D4172 - Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method).

Objective: To determine the wear protection properties of a lubricant by measuring the wear scar on three stationary steel balls that are in contact with a fourth rotating ball under defined conditions of load, temperature, and speed.

Apparatus:

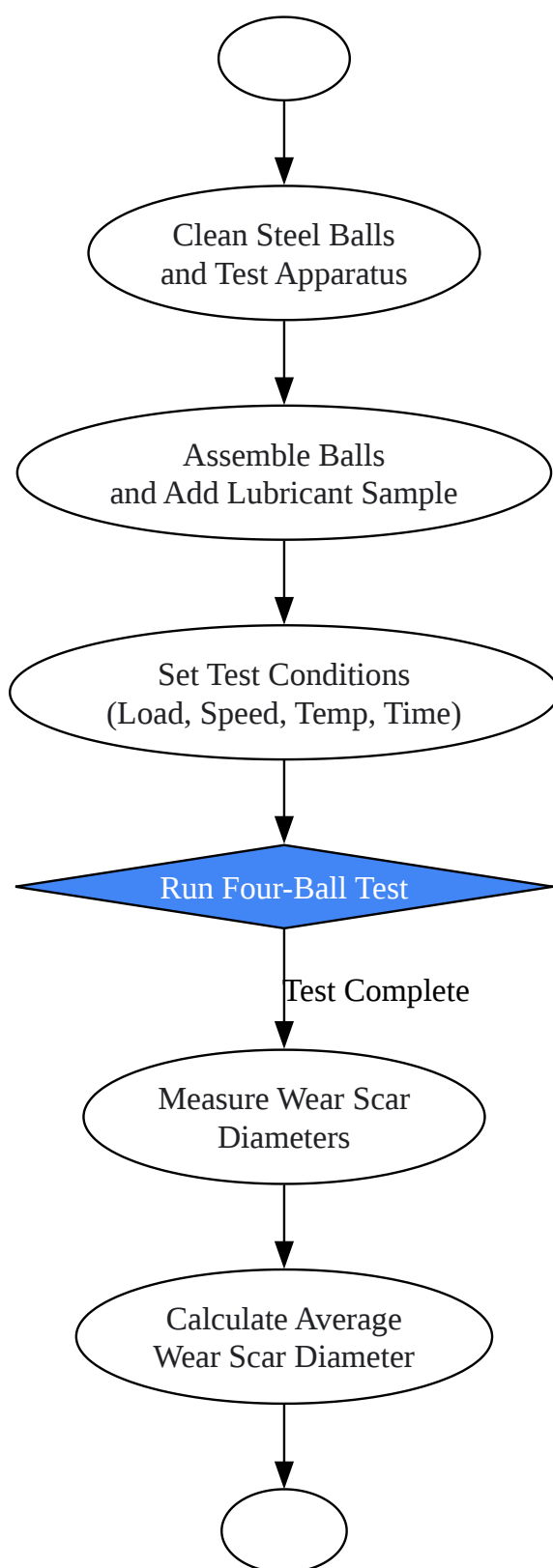
- Four-Ball Wear Test Machine
- Steel Balls (chrome alloy steel, Grade 25)
- Microscope (for measuring wear scars)

- Solvent (for cleaning)
- Timer
- Temperature Controller
- Torque Recorder

Procedure:

- Cleaning: Thoroughly clean the four steel balls, test cup, and ball pot assembly with a suitable solvent and allow them to dry completely.
- Assembly: Place three clean stationary balls in the test cup. Pour the lubricant sample to be tested into the cup, ensuring the balls are fully submerged. Place the fourth ball in the chuck of the test machine.
- Test Conditions:
 - Load: 40 kgf (392 N)
 - Speed: 1200 ± 60 rpm
 - Temperature: 75 ± 2 °C
 - Duration: 60 ± 1 min
- Execution: Start the test machine and allow it to run for the specified duration under the set conditions. Record the frictional torque throughout the test.
- Measurement: After the test, remove the three stationary balls and clean them. Measure the wear scar diameter on each of the three balls in two directions (parallel and perpendicular to the direction of sliding) to the nearest 0.01 mm using a calibrated microscope.
- Calculation: Calculate the average wear scar diameter from the six measurements.

Data Presentation: Report the average wear scar diameter in millimeters. A smaller wear scar indicates better wear protection.



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Protocol 2: Calculation of Viscosity Index

Standard: ASTM D2270 - Standard Practice for Calculating Viscosity Index from Kinematic Viscosity at 40 and 100°C.

Objective: To calculate the viscosity index (VI) of a lubricant, which is an empirical number indicating the effect of a change of temperature on the kinematic viscosity of the oil. A higher VI indicates a smaller decrease in viscosity with increasing temperature.

Apparatus:

- Calibrated glass capillary viscometers
- Constant temperature baths (40°C and 100°C)
- Timer

Procedure:

- Measure Kinematic Viscosity:
 - Determine the kinematic viscosity of the lubricant sample at 40°C using a calibrated viscometer in a constant temperature bath.
 - Determine the kinematic viscosity of the same lubricant sample at 100°C using a calibrated viscometer in a constant temperature bath.
- Calculation:
 - Use the measured kinematic viscosities at 40°C and 100°C to calculate the Viscosity Index using the formulas provided in the ASTM D2270 standard. The calculation method depends on whether the kinematic viscosity at 100°C is above or below certain values.
 - For oils with a kinematic viscosity at 100°C between 2.0 and 70.0 cSt and a VI of 100 or less:
 - $VI = [(L - U) / (L - H)] * 100$

- Where:
 - U = kinematic viscosity at 40°C of the oil sample
 - L = kinematic viscosity at 40°C of an oil of 0 VI having the same kinematic viscosity at 100°C as the oil sample
 - H = kinematic viscosity at 40°C of an oil of 100 VI having the same kinematic viscosity at 100°C as the oil sample
- For oils with a VI above 100, a different formula is used which involves logarithms.

Data Presentation: Report the calculated Viscosity Index (a dimensionless number).

Conclusion

Methyl ricinoleate stands out as a high-performance, renewable, and biodegradable component for modern lubricant formulations. Its unique chemical structure provides inherent lubricity, anti-wear, and anti-corrosion properties. While more extensive quantitative data is needed to fully characterize its performance in all applications, the available information and standardized testing protocols provide a strong foundation for researchers and formulators to explore its potential in developing next-generation, environmentally friendly lubricants. The continued investigation into its synergistic effects with other additives and base oils will undoubtedly unlock even broader applications in the future.

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